

Enpp-1-IN-4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Enpp-1-IN-4*

Cat. No.: *B12417219*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enpp-1-IN-4 is a potent and specific inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1).^[1] ENPP1 is a type II transmembrane glycoprotein that plays a crucial role in regulating extracellular pyrophosphate levels and modulating the immune system through the cGAS-STING pathway. By hydrolyzing the signaling molecule cyclic GMP-AMP (cGAMP), ENPP1 acts as a negative regulator of the STING pathway, which is critical for innate immunity against viral and cancerous threats. Inhibition of ENPP1 by molecules such as **Enpp-1-IN-4** presents a promising therapeutic strategy for enhancing anti-tumor immunity. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **Enpp-1-IN-4**, along with detailed experimental protocols.

Chemical Structure and Physicochemical Properties

Enpp-1-IN-4, also identified as Compound 1 in patent WO2019177971A1, possesses the following physicochemical properties:

Property	Value
Molecular Formula	C ₁₉ H ₁₉ N ₅ O ₅ S
Molecular Weight	429.45 g/mol
CAS Number	2376600-89-2
IUPAC Name	4-((6-amino-5-(2,2-difluoro-2-(4-fluorophenyl)ethyl)pyrimidin-4-yl)amino)benzenesulfonamide
SMILES	<chem>FC1=CC=C(C(F)(F)CC2=C(N)N=C(NC3=CC=C(S(N)(=O)=O)C=C3)N=C2)C=C1</chem>
Appearance	Solid
Solubility	Information not publicly available. General guidance for similar compounds suggests solubility in organic solvents like DMSO.

A visual representation of the chemical structure is provided below.

The image you are requesting does not exist or is no longer available.

imgur.com

Caption: Chemical structure of **Enpp-1-IN-4**.

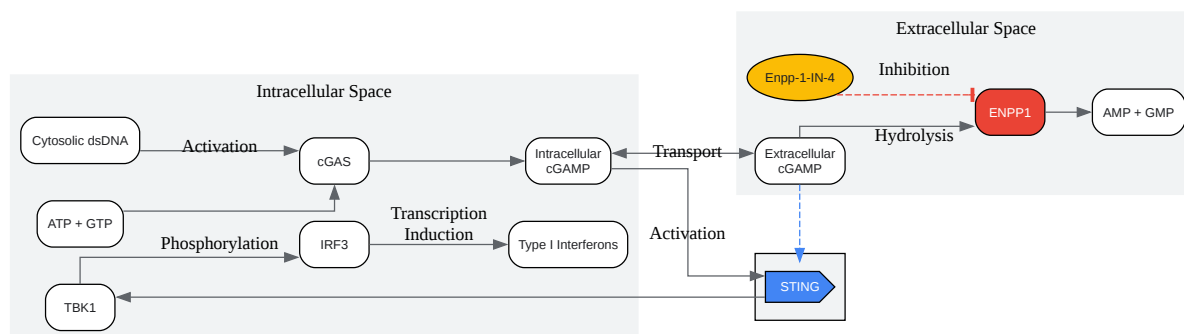
Biological Activity and Mechanism of Action

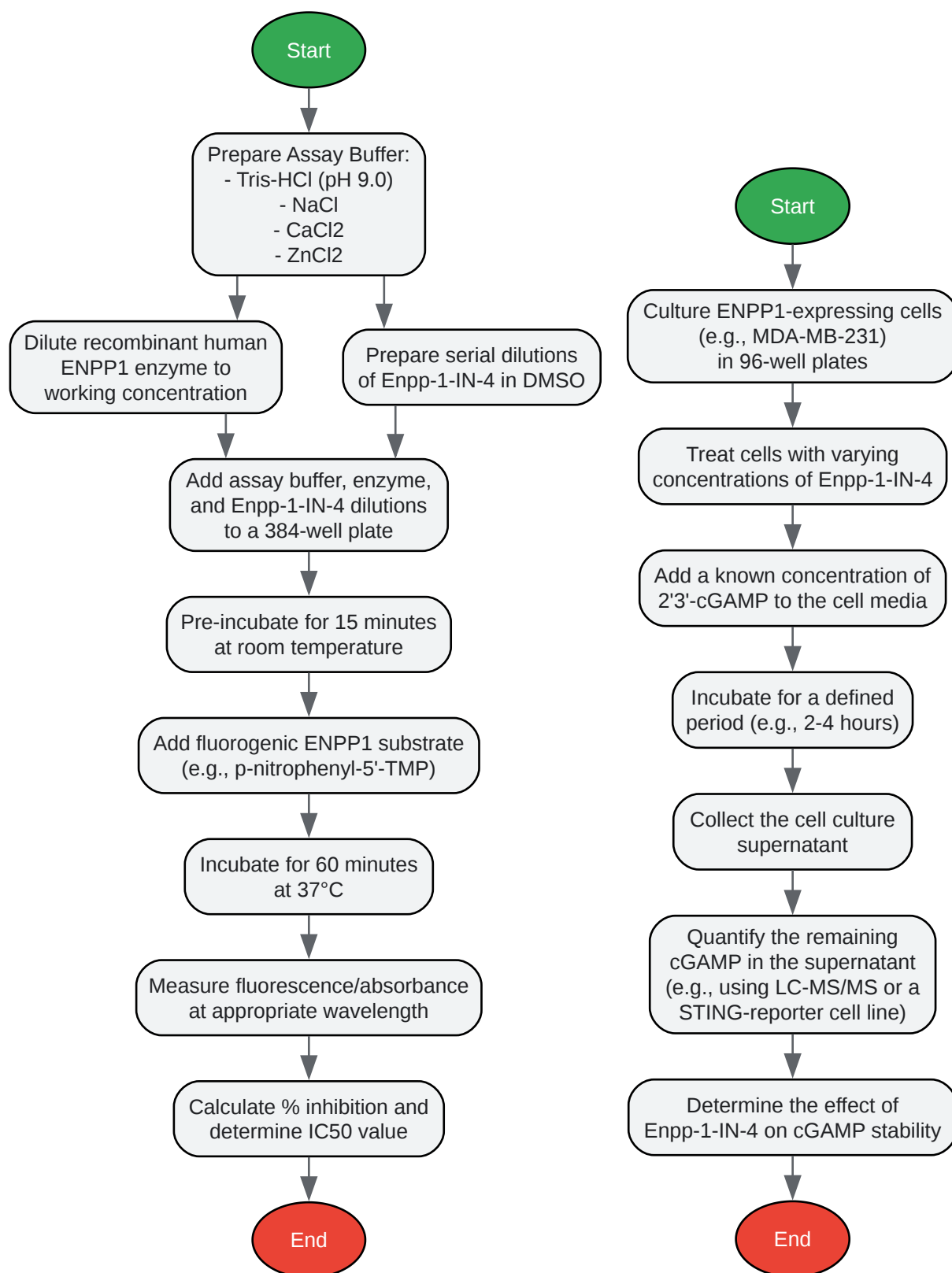
Enpp-1-IN-4 is a potent inhibitor of the ectoenzyme ENPP1. The primary mechanism of action involves the blockade of ENPP1's phosphodiesterase activity, which is responsible for the

hydrolysis of extracellular ATP and, significantly, the innate immune signaling molecule 2'3'-cyclic GMP-AMP (cGAMP).

The ENPP1-cGAS-STING Signaling Pathway

The cGAS-STING pathway is a critical component of the innate immune system responsible for detecting cytosolic DNA, a hallmark of viral infection and cellular damage.





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References

- 1. medchemexpress.com [medchemexpress.com]
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